

Ftaxilide antituberculosis activity

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Compound Focus: Ftaxilide

CAS No.: 19368-18-4

Cat. No.: S003711

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Ftaxilide Overview and Handling

The table below consolidates the available physicochemical and handling data for **Ftaxilide**. [1]

Property	Specification / Value
Chemical Name	2-[(2,6-dimethylphenyl)carbamoyl]benzoic acid [1]
CAS Number	19368-18-4 [1]
Molecular Formula	C ₁₆ H ₁₅ NO ₃ [1]
Molecular Weight	269.30 g/mol [1]
Purity	≥98% [1]
Appearance	White to off-white solid powder [1]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1]
Solubility in DMSO	≥ 40 mg/mL (~148.53 mM) [1]

Suggested In Vivo Formulation Protocols

Based on the supplier's information, here are two common methods for preparing **Ftaxilide** for animal studies: [1]

- **Injection Formulation 1:**

- **Formula:** DMSO : Tween 80 : Saline = 10 : 5 : 85
- **Preparation:** 100 μ L DMSO stock solution \rightarrow 50 μ L Tween 80 \rightarrow 850 μ L Saline. Mix well.

- **Oral Formulation 1:**

- **Formula:** Suspend in 0.5% CMC Na (carboxymethylcellulose sodium)
- **Preparation:** Dissolve 0.5 g CMC Na in 100 mL purified water to make a clear solution. Then add 250 mg of **Ftaxilide** to 100 mL of the 0.5% CMC Na solution and mix to form a uniform suspension (2.5 mg/mL).

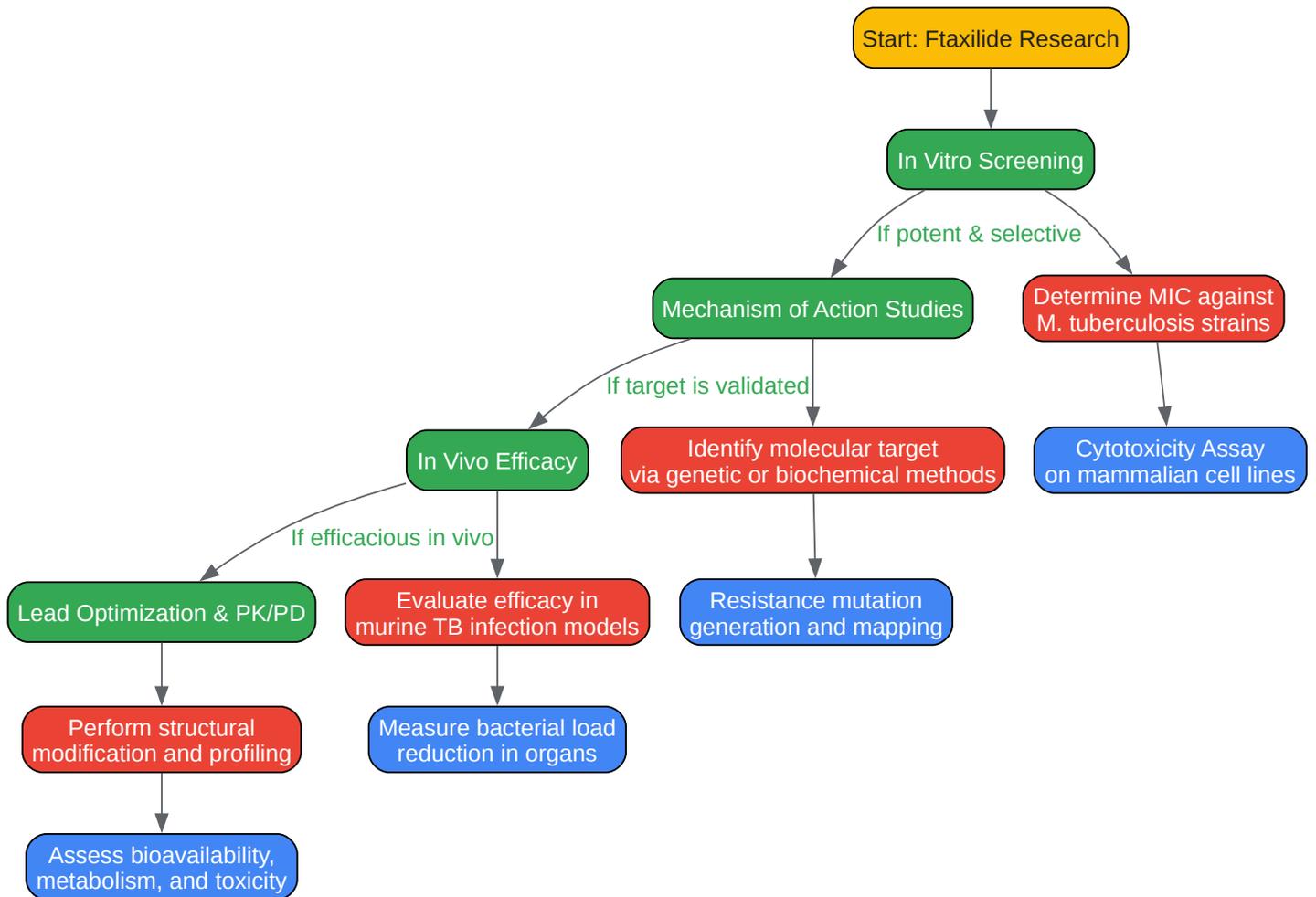
Critical Knowledge Gaps and Research Needs

The available data is insufficient for detailed application notes. Key information required for preclinical research is missing:

- **Biological Activity Data:** No minimum inhibitory concentration (MIC), half-maximal inhibitory concentration (IC₅₀), or dose-response data is available.
- **Mechanism of Action:** The specific protein target and signaling pathways affected by **Ftaxilide** are unknown.
- **Pharmacokinetic/Pharmacodynamic (PK/PD) Profile:** There is no data on absorption, distribution, metabolism, excretion, or toxicity.
- **Experimental Protocols:** No published methodologies for key assays (e.g., antimycobacterial susceptibility testing) specific to **Ftaxilide** are available.

Proposed Research Workflow

To establish a foundation for **Ftaxilide** research, a systematic investigative workflow is recommended. The diagram below outlines the key stages.



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Research Context and Future Directions

While data on **Ftaxilide** is sparse, the field of tuberculosis drug discovery is active. Recent efforts focus on novel targets like **DprE1** (involved in cell wall synthesis) and **MmpL3** (involved in lipid transport), with several inhibitors in clinical trials. [2] Furthermore, advanced computational techniques such as molecular docking and QSAR modeling are being employed to identify and optimize new anti-tuberculosis agents, which could be a productive approach for characterizing **Ftaxilide**. [3]

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References

1. | Ftaxilide agent | CAS# 19368-18-4 | InvivoChem antituberculosis [invivochem.com]
2. Revolutionizing tuberculosis treatment - PubMed Central - NIH [pmc.ncbi.nlm.nih.gov]
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